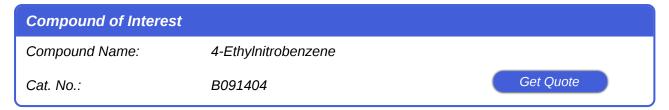


# An In-depth Technical Guide to the Physical Properties of 4-Ethylnitrobenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **4-Ethylnitrobenzene**, with a specific focus on its boiling and melting points. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physical data and detailed experimental methodologies.

### **Quantitative Data Summary**

The physical properties of **4-Ethylnitrobenzene** have been reported with some variability across different sources, which may be attributed to different experimental conditions or sample purity. The following table summarizes the reported values for its boiling and melting points.

Physical Property	Reported Value(s)
Boiling Point	213°C, 242°C, 246°C, 245-246°C[1][2][3][4]
Melting Point	-7°C, -12°C, -18°C[1][2][3][5]

### **Experimental Protocols**

Accurate determination of boiling and melting points is crucial for compound identification and purity assessment. Below are detailed methodologies for these key experiments.

#### 2.1. Determination of Boiling Point

### Foundational & Exploratory





The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

#### 2.1.1. Simple Distillation Method

This method is suitable when a sufficient quantity of the sample is available.

- Apparatus: A standard simple distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
  - A sample of **4-Ethylnitrobenzene** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
  - The flask is heated gently.
  - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.[6]

#### 2.1.2. Micro Boiling Point Determination (Thiele Tube Method)

This method is ideal for small sample volumes.

- Apparatus: A Thiele tube, a thermometer, a capillary tube sealed at one end, and a small test tube.
- Procedure:
  - A few drops of **4-Ethylnitrobenzene** are placed in the small test tube.
  - The capillary tube is inverted and placed inside the test tube.
  - The test tube is attached to the thermometer and placed in the Thiele tube containing a high-boiling point oil.



- The Thiele tube is heated slowly and evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

#### 2.2. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. For substances like **4-Ethylnitrobenzene**, which can be a liquid at room temperature, this determination would be performed at sub-ambient temperatures.

#### 2.2.1. Capillary Method

This is the most common method for determining the melting point of a solid.

- Apparatus: A melting point apparatus (such as a Mel-Temp or similar digital device), and capillary tubes.[8][9]
- Procedure:
  - A small amount of solidified 4-Ethylnitrobenzene is introduced into a capillary tube. The sample must be cooled to a solid state first.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a controlled rate.
  - An initial rapid heating can be done to find an approximate melting range.
  - A second, more careful determination is performed with a slow heating rate (e.g., 1-2°C per minute) near the expected melting point.[10]
  - The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[8] A narrow melting

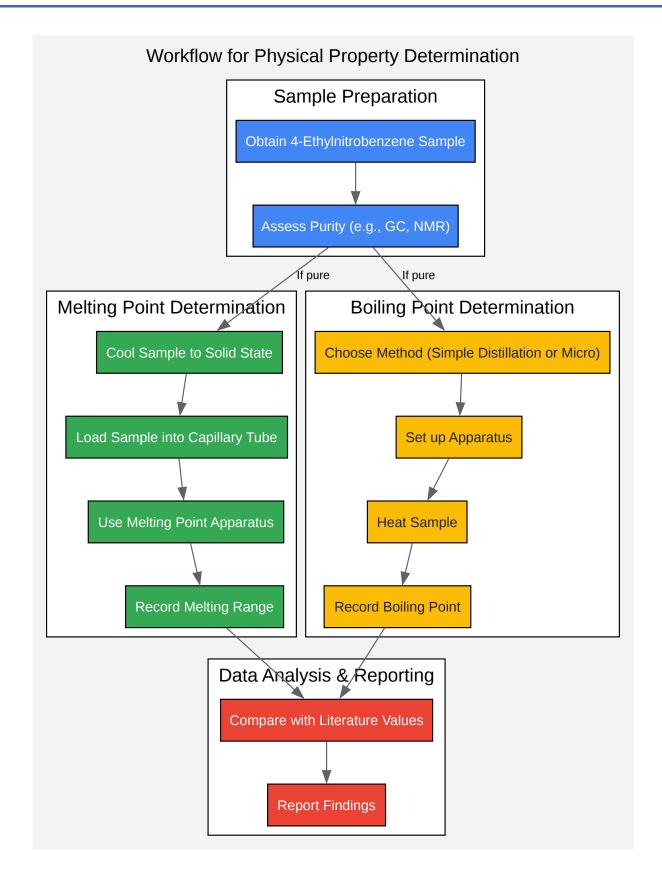


point range is indicative of a pure compound.[9][11]

## **Visualized Experimental Workflow**

The following diagram illustrates the logical workflow for determining the physical properties of a chemical substance like **4-Ethylnitrobenzene**.





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Caption: Workflow for determining the physical properties of **4-Ethylnitrobenzene**.



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